

An In-depth Technical Guide to Citric Acid-d4: Chemical Properties and Applications

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Compound of Interest

Compound Name: Citric acid-d4-1

Cat. No.: B15138044

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This technical guide provides a comprehensive overview of the chemical properties of Citric acid-d4, a deuterated analog of citric acid. It details its use as an internal standard in quantitative analyses and outlines a typical experimental protocol for its application in liquid chromatography-mass spectrometry (LC-MS). Furthermore, this guide illustrates the central metabolic pathway in which citric acid plays a crucial role.

Core Chemical Properties

Citric acid-d4, also known as 2-Hydroxy-1,2,3-propanetricarboxylic-d4 Acid, is a stable, isotopically labeled form of citric acid where the four methylene hydrogens are replaced with deuterium.[1][2] This substitution results in a higher molecular weight compared to its unlabeled counterpart, making it an ideal internal standard for mass spectrometry-based quantification assays.[3][4] Its physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	147664-83-3	[1]
Molecular Formula	C ₆ H ₄ D ₄ O ₇	
Molecular Weight	196.15 g/mol	
Synonyms	Citric-d4 Acid, CITRIC-2,2,4,4-D4 ACID, 2-Hydroxy-1,2,3-propanetricarboxylic-d4 Acid	
Melting Point	153-159 °C	
Isotopic Purity	≥98 atom % D	
Appearance	Solid	N/A
Solubility	Soluble in water	N/A
XLogP3	-1.7	
Hydrogen Bond Donor Count	4	
Hydrogen Bond Acceptor Count	7	

Experimental Protocol: Quantification of Citric Acid in Human Urine using LC-MS/MS with Citric Acid-d4 as an Internal Standard

This protocol describes a common application of Citric acid-d4 as an internal standard for the accurate quantification of citric acid in a biological matrix, such as human urine, by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Materials and Reagents

- Analytes: Citric acid
- Internal Standard: Citric acid-d4

- Reagents: Formic acid, Ammonium acetate, Methanol (LC-MS grade), Deionized water
- Biological Matrix: Human urine samples

Sample Preparation

- Thaw frozen human urine samples at room temperature.
- Vortex the samples to ensure homogeneity.
- Prepare a stock solution of the internal standard (Citric acid-d4) in deionized water.
- For each urine sample, add 10 μ L of urine to a microcentrifuge tube.
- Add 20 μ L of the Citric acid-d4 internal standard solution.
- Add 400 μ L of deionized water to dilute the sample.
- Vortex the mixture thoroughly.

Liquid Chromatography Conditions

- LC System: A standard high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reversed-phase column (e.g., 50 x 2.1 mm) is commonly used.
- Mobile Phase A: 0.1% Formic acid and 2 mmol/L Ammonium acetate in water.
- Mobile Phase B: 0.1% Formic acid and 2 mmol/L Ammonium acetate in methanol.
- Flow Rate: 0.4 mL/min.
- Gradient: An isocratic elution with Mobile Phase A is often sufficient. A step gradient to 100% Mobile Phase B can be used to wash the column after each injection.
- Injection Volume: 3 μ L.
- Column Temperature: Maintained at a constant temperature, e.g., 40°C.

Mass Spectrometry Conditions

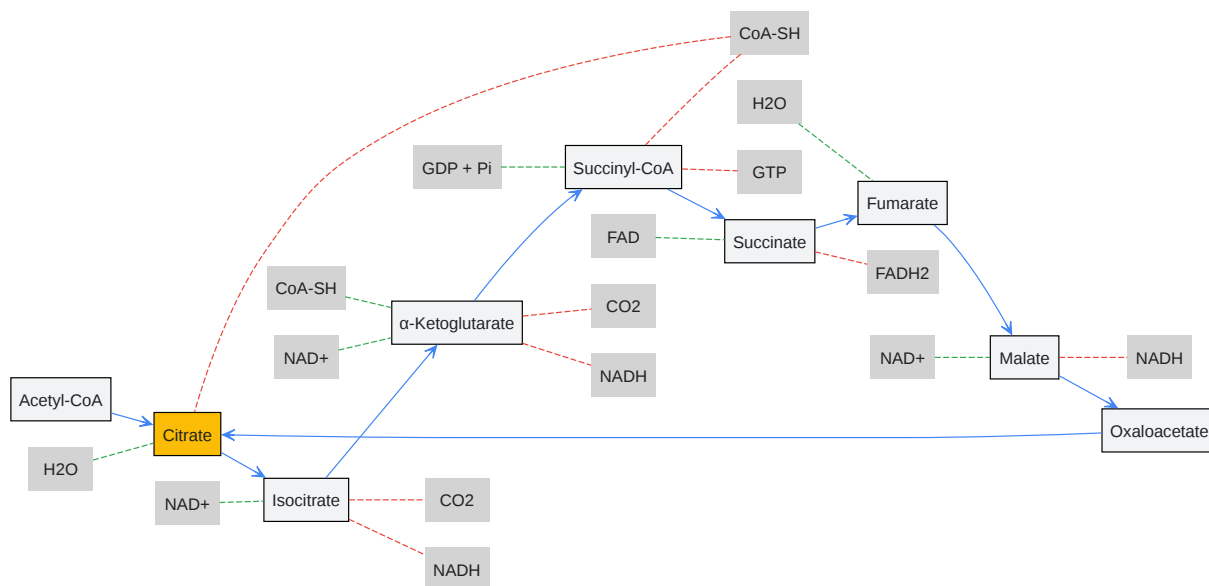
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray ionization (ESI) in negative mode.
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
 - Citric Acid: m/z 191.0 > 111.0
 - Citric Acid-d4 (IS): m/z 195.0 > 113.0
- Ion Source Parameters: Optimized for the specific instrument, including parameters like capillary voltage, source temperature, and gas flows.

Data Analysis

- Integrate the peak areas for both the analyte (citric acid) and the internal standard (Citric acid-d4) for each sample.
- Calculate the ratio of the analyte peak area to the internal standard peak area.
- Generate a calibration curve by plotting the peak area ratio against the concentration of the citric acid standards.
- Determine the concentration of citric acid in the unknown urine samples by interpolating their peak area ratios from the calibration curve.

Visualization of the Citric Acid Cycle

Citric acid is a key intermediate in the citric acid cycle (also known as the tricarboxylic acid cycle or Krebs cycle), a fundamental metabolic pathway for cellular energy production. The following diagram illustrates the cyclical reactions of this pathway.



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Caption: The Citric Acid Cycle, highlighting key intermediates.

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References

- [1. Simultaneous Measurement of Tricarboxylic Acid Cycle Intermediates in Different Biological Matrices Using Liquid Chromatography–Tandem Mass Spectrometry; Quantitation and Comparison of TCA Cycle Intermediates in Human Serum, Plasma, Kasumi-1 Cell and Murine Liver Tissue - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Development of a LC-MS/MS Method for the Simultaneous Detection of Tricarboxylic Acid Cycle Intermediates in a Range of Biological Matrices - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. medchemexpress.com \[medchemexpress.com\]](#)
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